

Comprehensive Safety and Handling Guide for Fostemsavir Tris

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Compound of Interest

Compound Name: Fostemsavir Tris

CAS No.: 864953-39-9

Cat. No.: B3030095

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Fostemsavir Tris** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Fostemsavir Tris is the phosphonoxyethyl prodrug of BMS-626529 and functions as a novel HIV-1 attachment inhibitor by targeting the gp120 protein.^{[1][2][3][4][5]} Its handling requires strict adherence to safety protocols to mitigate potential risks.

Hazard Identification and Classification

Fostemsavir Tris is classified with the following hazards:

- Skin Sensitization: May cause an allergic skin reaction.^[6]
- Reproductive Toxicity: May damage fertility or the unborn child.^[6]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.^[6]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Fostemsavir Tris** to minimize exposure.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.[6]
Hand Protection	Protective Gloves	Chemically resistant gloves are required.[6]
Body Protection	Impervious Clothing	A lab coat or other protective clothing that prevents skin contact.[6]
Respiratory	Self-contained breathing apparatus	Required in case of fire.[6]

Engineering Controls and Safe Handling Practices

Proper laboratory setup and procedures are critical for safety.

Control Type	Requirement
Ventilation	Ensure adequate ventilation in the work area.[6]
Safety Stations	Provide an accessible safety shower and eye wash station.[6]
Handling	Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Use only in areas with appropriate exhaust ventilation.[6]
Storage	Keep the container tightly sealed in a cool, well-ventilated area. Store locked up and away from direct sunlight and ignition sources.[6]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

Scenario	Procedure
Spillage	Use full personal protective equipment. Evacuate personnel to safe areas. Prevent further leakage if safe to do so. Absorb with liquid-binding material and decontaminate surfaces with alcohol.[6]
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[6]
Skin Contact	Rinse the skin thoroughly with plenty of water. Remove contaminated clothing and seek medical advice.[6]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[6]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[6]

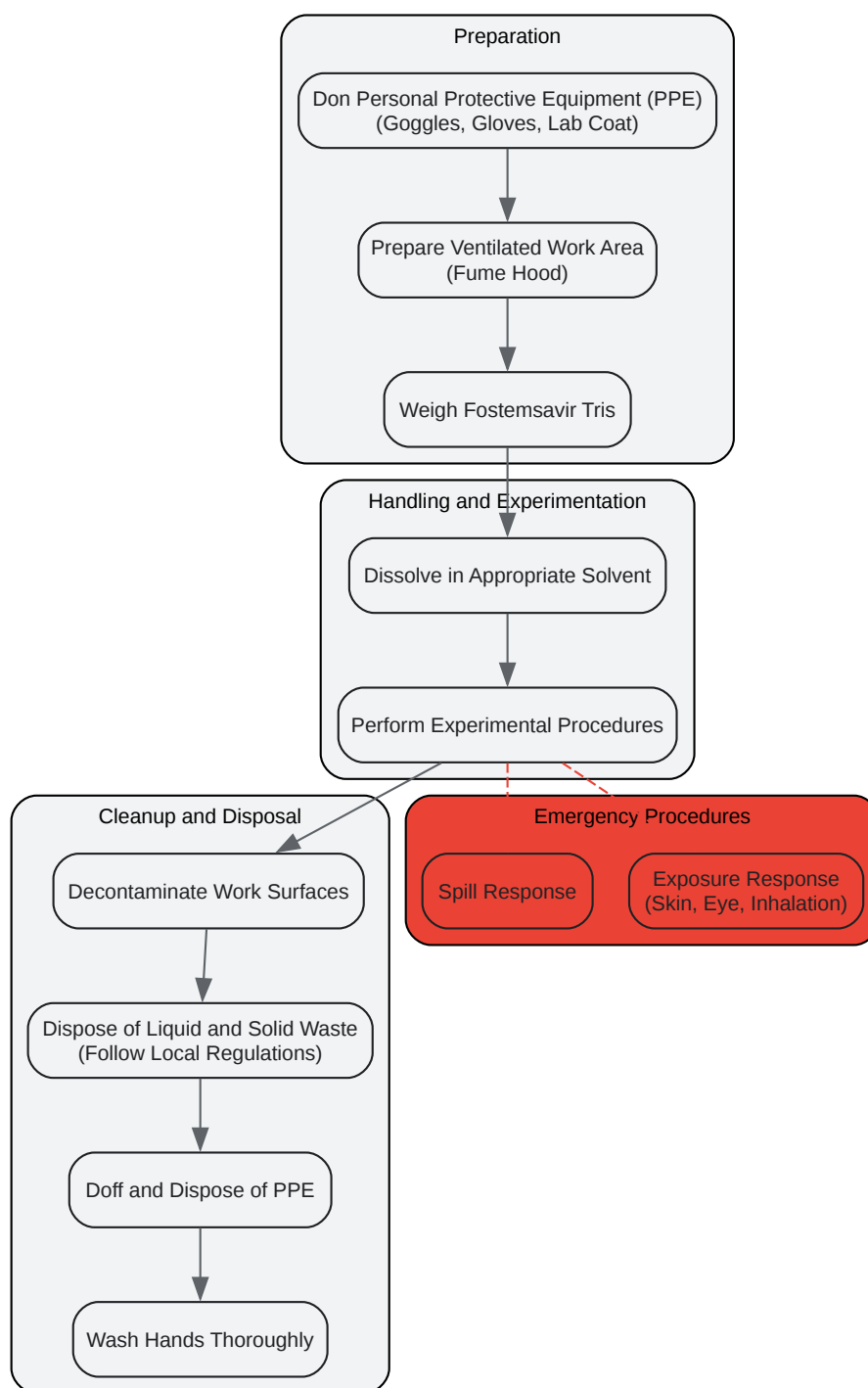
Disposal Plan

Proper disposal of **Fostemsavir Tris** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Method
Unused Product	Dispose of contents and container in accordance with local, state, and federal regulations. [6]
Contaminated Materials	Dispose of contaminated absorbent materials and PPE as hazardous waste according to institutional and local guidelines. [6]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Fostemsavir Tris** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Fostemsavir Tris**.

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